

Application Notes: [18F]Fluorodeoxyglucose ([18F]FDG) for In Vivo Imaging

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Compound of Interest

Compound Name: Valone

Cat. No.: B1682143

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Introduction

[18F]Fluorodeoxyglucose ([18F]FDG), a glucose analog, is the most widely used radiotracer for Positron Emission Tomography (PET) imaging.[1] PET is a non-invasive, quantitative imaging technique that allows for the visualization and measurement of metabolic processes in vivo.[2] By tracing the biodistribution of [18F]FDG, researchers and clinicians can assess tissue glucose metabolism, which is often altered in various disease states.[3] Its primary applications are in oncology for tumor detection and staging, neurology for assessing brain function, and cardiology for evaluating myocardial viability.

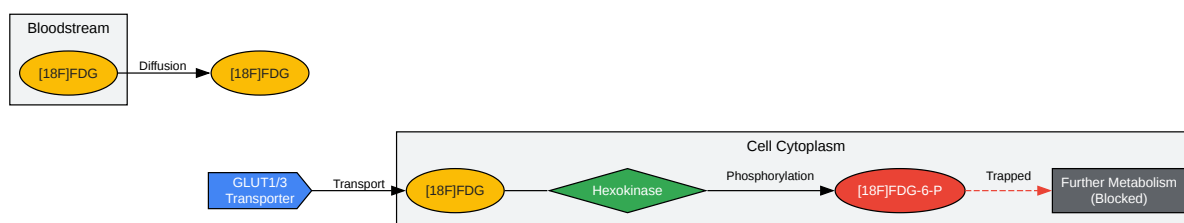
Mechanism of Action

The utility of [18F]FDG is based on the elevated rate of glycolysis in many pathological conditions, a phenomenon known as the "Warburg effect" in cancer cells.[4] The mechanism involves a "metabolic trapping" process:

- **Transport:** [18F]FDG is transported across the cell membrane by glucose transporters (GLUTs), primarily GLUT1 and GLUT3, which are often overexpressed in cancer cells.[5]
- **Phosphorylation:** Inside the cell, [18F]FDG is phosphorylated by the enzyme hexokinase to [18F]FDG-6-phosphate.[1][6]
- **Trapping:** Unlike glucose-6-phosphate, [18F]FDG-6-phosphate cannot be further metabolized in the glycolytic pathway or be transported back out of the cell.[6][7] This

intracellular accumulation allows for imaging with a PET scanner.[1]

The concentration of trapped $[^{18}\text{F}]\text{FDG}$ -6-phosphate is proportional to the rate of glucose uptake and metabolism, providing a map of metabolic activity.[8]



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Caption: Cellular uptake and metabolic trapping of $[^{18}\text{F}]\text{FDG}$.

Quantitative Data Presentation

Quantitative analysis in $[^{18}\text{F}]\text{FDG}$ -PET imaging is crucial for objective assessment. The most common metric is the Standardized Uptake Value (SUV), which normalizes the measured radioactivity concentration for the injected dose and patient body weight.[9][10]

Table 1: Typical Preclinical $[^{18}\text{F}]\text{FDG}$ -PET/CT Imaging Parameters

Parameter	Value	Notes
Animal Model	Mouse (e.g., BALB/c nu/nu)	Age and strain can influence biodistribution.
Animal Preparation	8-16 hours fasting	Minimizes background signal from muscle and myocardium. [11][12]
Anesthesia	1.5-2% Isoflurane	Isoflurane is preferred as it has minimal effect on blood glucose.[12]
Injected Dose	7.4-11.1 MBq (200-300 µCi)	Dose can be adjusted based on scanner sensitivity.[11][13]
Injection Route	Intravenous (tail vein)	Ensures rapid and complete bioavailability.[11]
Uptake Period	60 minutes	Allows for tracer distribution and clearance from blood.[13]
Temperature Control	Maintain at 30-37°C	Prevents activation of brown adipose tissue (BAT).[12][14]
Acquisition Time	10-20 minutes	Depends on injected dose and scanner sensitivity.[11][15]

| Post-Scan | CT for anatomical co-registration | Provides anatomical context to the functional PET data.[15] |

Table 2: Representative Biodistribution of [18F]FDG in Tumor-Bearing Mice (Data represents the percentage of injected dose per gram of tissue (%ID/g) at 60 minutes post-injection. Values are illustrative and can vary significantly based on experimental conditions.)

Organ/Tissue	Mean %ID/g \pm SD	Reference
Blood	1.5 \pm 0.4	[16]
Heart	12.0 \pm 3.5	[17]
Lungs	2.5 \pm 0.7	[18]
Liver	4.0 \pm 1.1	[16]
Kidneys	3.5 \pm 0.9	[16]
Brain	8.0 \pm 2.0	[18]
Muscle	1.8 \pm 0.6	[17]
Tumor	6.5 \pm 1.8	[14]

| Brown Adipose Tissue | 2.2 \pm 1.0 [[17] |

Experimental Protocols

Protocol: Preclinical [18F]FDG-PET/CT Imaging of Subcutaneous Tumors in Mice

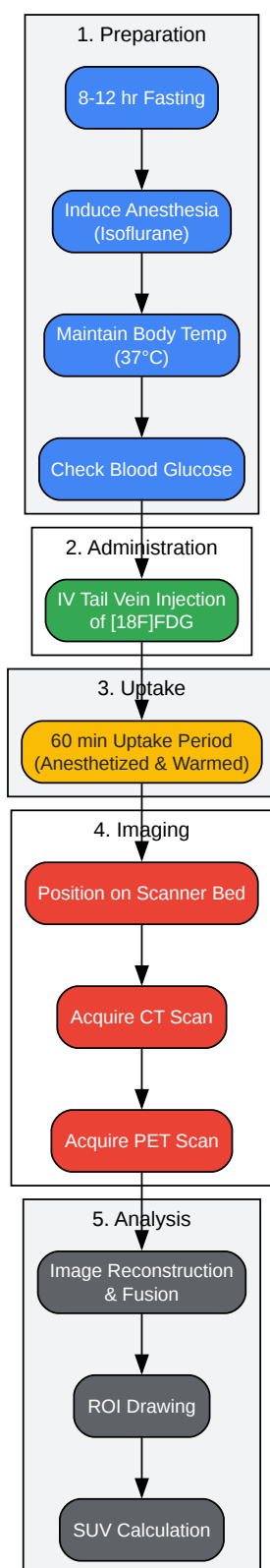
This protocol outlines the standard procedure for performing [18F]FDG-PET/CT imaging in mice with xenograft tumors to assess tumor metabolism.

1. Animal Preparation (Pre-Injection)
 - a. Fast mice for 8-12 hours prior to [18F]FDG injection to reduce physiological glucose levels and minimize background uptake in muscle and heart.[11][14] Water should be available at all times.
 - b. Anesthetize the mouse using isoflurane (1.5-2% in 100% oxygen). Confirm proper anesthetic depth by lack of pedal reflex.
 - c. Place the anesthetized mouse on a heating pad to maintain body temperature (37°C) and prevent activation of brown adipose tissue, which can cause significant background signal.[12][17]
 - d. Check blood glucose levels from the tail vein. Levels should ideally be below 150 mg/dL.
2. Radiotracer Administration
 - a. Prepare a syringe with the calculated dose of [18F]FDG (e.g., 10 MBq in ~100-150 μ L saline).
 - b. Administer the [18F]FDG via intravenous injection into the lateral tail vein.[11]
 - c. Note the exact time of injection and the precise activity administered.

3. Uptake Period a. Maintain the mouse under anesthesia on the heating pad for a 60-minute uptake period.[\[13\]](#) This allows the tracer to distribute throughout the body and accumulate in tissues. b. Monitor the animal's vital signs throughout this period.

4. PET/CT Image Acquisition a. Secure the mouse on the scanner bed in a prone position. b. Perform a CT scan for attenuation correction and anatomical localization.[\[15\]](#) Typical parameters are 55 kVp with an exposure time of 500 ms.[\[15\]](#) c. Immediately following the CT, acquire a static PET scan over the region of interest (e.g., the tumor) for 10-15 minutes.[\[11\]](#)

5. Image Reconstruction and Analysis a. Reconstruct the PET data using an appropriate algorithm (e.g., OSEM - Ordered Subset Expectation Maximization). b. Fuse the PET and CT images to correlate metabolic activity with anatomy. c. Draw regions of interest (ROIs) around the tumor and other organs on the fused images. d. Calculate the Standardized Uptake Value (SUV) for the ROIs. The SUVmax (maximum pixel value within an ROI) is a commonly used metric for tumor analysis.[\[19\]](#)[\[20\]](#)



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Caption: Experimental workflow for preclinical [18F]FDG-PET/CT imaging.

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References

- 1. 18F-fluorodeoxyglucose uptake in tumor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Quantitative FDG PET Assessment for Oncology Therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Fludeoxyglucose (18F) - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. Mechanisms underlying 18F-fluorodeoxyglucose accumulation in colorectal cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 5. jnm.snmjournals.org [jnm.snmjournals.org]
- 6. What is the mechanism of Fludeoxyglucose F-18? [synapse.patsnap.com]
- 7. researchgate.net [researchgate.net]
- 8. radiopaedia.org [radiopaedia.org]
- 9. Standardized uptake value - Wikipedia [en.wikipedia.org]
- 10. PET/CT Standardized Uptake Values (SUVs) in Clinical Practice and Assessing Response to Therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 11. jnm.snmjournals.org [jnm.snmjournals.org]
- 12. Impact of animal handling on the results of 18F-FDG PET studies in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. synapse.koreamed.org [synapse.koreamed.org]
- 14. jnm.snmjournals.org [jnm.snmjournals.org]
- 15. In Vivo 18F-FDG-PET Imaging in Mouse Atherosclerosis | Musculoskeletal Key [musculoskeletalkey.com]
- 16. researchgate.net [researchgate.net]
- 17. jnm.snmjournals.org [jnm.snmjournals.org]
- 18. researchgate.net [researchgate.net]
- 19. mdpi.com [mdpi.com]

- 20. Reliability of quantitative F-18 FDG PET/CT imaging biomarkers for classifying early response to chemoradiotherapy in patients with locally advanced non-small cell lung cancer - PMC [pmc.ncbi.nlm.nih.gov]
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